

# 5-Fluoro-2-nitrobenzeneboronic Acid: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	5-Fluoro-2-nitrobenzeneboronic acid
CAS No.:	1329171-65-4
Cat. No.:	B1318710

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This in-depth technical guide provides a detailed overview of the core physical properties, synthesis, and experimental protocols related to **5-Fluoro-2-nitrobenzeneboronic acid**. This compound is a valuable building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents and functional materials.

## Core Physical Properties

**5-Fluoro-2-nitrobenzeneboronic acid** is an organoboron compound that presents as an off-white to light yellow powder under standard conditions. Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	1329171-65-4	[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BFNO <sub>4</sub>	[3]
Molecular Weight	184.92 g/mol	N/A
Appearance	Off-white to light yellow powder	N/A
Melting Point	105-110 °C	[5]
Boiling Point	Not readily available	N/A
Solubility	Data not readily available in literature. Generally, arylboronic acids exhibit low solubility in water and varying solubility in organic solvents.[6] [7]	N/A
Storage	Keep in a cool place.	N/A

## Experimental Protocols

### Determination of Melting Point (General Protocol)

The melting point of **5-Fluoro-2-nitrobenzeneboronic acid** can be determined using a standard melting point apparatus.

Methodology:

- A small, dry sample of the compound is finely crushed and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady rate of 10-20 °C per minute for an initial approximate determination.

- For an accurate measurement, the determination is repeated with a fresh sample, heating rapidly to about 10-15 °C below the approximate melting point, and then reducing the heating rate to 1-2 °C per minute.
- The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted. A sharp melting range (typically  $\leq 2$  °C) is indicative of high purity.

## Determination of Solubility (General Protocol for Arylboronic Acids)

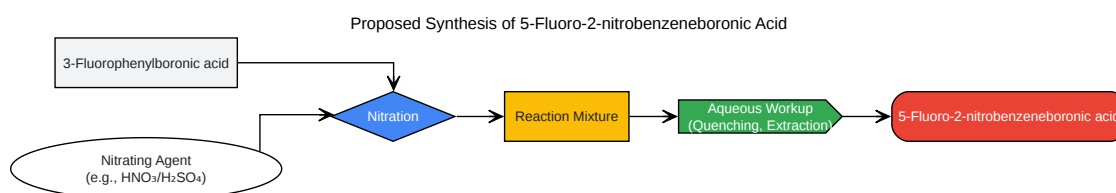
The solubility of **5-Fluoro-2-nitrobenzeneboronic acid** in various solvents can be determined using a dynamic (polythermal) method.

Methodology:

- A series of samples with known compositions of the boronic acid and the solvent are prepared in sealed vials.
- Each vial is slowly heated with vigorous stirring while monitoring for the disappearance of turbidity (the point at which all solid has dissolved). This can be observed visually or measured using a luminance probe.[8]
- The temperature at which the solid phase completely disappears is recorded as the equilibrium solubility temperature for that specific concentration.
- This process is repeated for each sample to construct a solubility curve (solubility vs. temperature).
- It is important to note that arylboronic acids can undergo dehydration to form boroxines, which can affect solubility measurements, especially at elevated temperatures.[6]

## Synthesis of 5-Fluoro-2-nitrobenzeneboronic Acid

A plausible synthetic route to **5-Fluoro-2-nitrobenzeneboronic acid** can be adapted from general methods for the synthesis of nitrophenylboronic acids. One common approach involves the nitration of a corresponding fluorophenylboronic acid.

Workflow for the Synthesis of **5-Fluoro-2-nitrobenzeneboronic Acid**:

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Caption: Proposed workflow for the synthesis of **5-Fluoro-2-nitrobenzeneboronic acid**.

## Methodology (Illustrative):

- Nitration: 3-Fluorophenylboronic acid is slowly added to a pre-cooled mixture of concentrated nitric acid and sulfuric acid, maintaining a low temperature (e.g., 0-5 °C) with constant stirring.
- Reaction Monitoring: The reaction is allowed to proceed at a controlled temperature and monitored for completion using an appropriate analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Workup: Upon completion, the reaction mixture is carefully poured over crushed ice to quench the reaction. The resulting precipitate is collected by filtration.
- Purification: The crude product is washed with cold water and may be further purified by recrystallization from a suitable solvent or by column chromatography to yield pure **5-Fluoro-2-nitrobenzeneboronic acid**.

## Role in Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing a direct role of **5-Fluoro-2-nitrobenzeneboronic acid** in biological signaling pathways. Its primary application appears to be as a synthetic intermediate. Boronic acids, in general, are known to interact with diols, which are present in many biological molecules such as sugars and ribonucleosides. This property has led to the development of boronic acid-containing compounds as sensors and therapeutics. However, the specific biological activity and potential involvement in signaling cascades for **5-Fluoro-2-nitrobenzeneboronic acid** have not been characterized. It is plausible that derivatives of this compound could be designed to target specific biological pathways, but such applications are not yet documented.

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- To cite this document: BenchChem. [5-Fluoro-2-nitrobenzeneboronic Acid: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1318710/docs#5-fluoro-2-nitrobenzeneboronic-acid-a-comprehensive-technical-guide>]

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